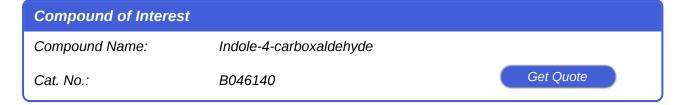


## Physical and chemical properties of Indole-4carboxaldehyde

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# Indole-4-carboxaldehyde: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Indole-4-carboxaldehyde** is a heterocyclic aromatic aldehyde that serves as a crucial building block in organic synthesis and medicinal chemistry. Its indole scaffold is a privileged structure in numerous biologically active compounds, making it a molecule of significant interest in the development of novel therapeutics. This technical guide provides an in-depth overview of the physical and chemical properties, experimental protocols, and potential biological significance of **Indole-4-carboxaldehyde**.

## **Physical and Chemical Properties**

The fundamental physical and chemical characteristics of **Indole-4-carboxaldehyde** are summarized in the tables below, providing a ready reference for laboratory use.

#### **General Properties**



Property	Value	Reference(s)
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO	[1]
Molecular Weight	145.16 g/mol	[1]
Appearance	Yellowish to pale brown powder/solid	[2]
CAS Number	1074-86-8	[1]

**Physicochemical Data** 

Property	Value	Reference(s)
Melting Point	139-143 °C	[1]
Boiling Point	339.1 ± 15.0 °C (Predicted)	
Solubility	Soluble in ethanol and acetone. Insoluble in water.	
LogP (Octanol/Water Partition Coefficient)	2.2	[3]

## **Spectroscopic Data**



Spectroscopy	Data Highlights	Reference(s)
¹H NMR (CDCl₃, 300 MHz)	δ 10.2 (s, 1H), 8.52 (br s, 1H), 7.64-7.69 (m, 2H), 7.31-7.44 (m, 3H)	[4]
¹H NMR (DMSO-d₅)	A spectrum is available which requires registration to view in full.	[5]
IR (ATR)	Spectrum available from commercial suppliers.	[3]
Mass Spectrometry (CI)	m/z = 146 [M+H]+	[4]
Mass Spectrometry (GC-MS)	Major fragments at m/z 145, 144, 116.	[3]

#### **Experimental Protocols**

Detailed methodologies for the synthesis and purification of **Indole-4-carboxaldehyde** are crucial for its application in research and development.

### Synthesis of Indole-4-carboxaldehyde from 1H-Indole-4-Methanol

A common method for the synthesis of **Indole-4-carboxaldehyde** is the oxidation of 1H-Indole-4-Methanol.[4]

#### Materials:

- 1H-Indole-4-Methanol
- Tetrapropylammonium perruthenate (TPAP)
- N-methylmorpholine N-oxide (NMO)
- 4 Å molecular sieves



- Anhydrous methylene chloride (CH<sub>2</sub>Cl<sub>2</sub>)
- Silica gel (for column chromatography)

#### Procedure:

- To a solution of 1H-Indole-4-Methanol (17 mmol) in anhydrous methylene chloride (30 mL), add N-methylmorpholine N-oxide (25 mmol) and 4 Å molecular sieves (3.0 g) at room temperature.
- To this mixture, add tetrapropylammonium perruthenate (0.85 mmol) in portions.
- Stir the reaction mixture at room temperature under a nitrogen atmosphere for 1 hour.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the molecular sieves and other solids.
- Concentrate the filtrate in vacuo to obtain the crude product.

#### **Purification by Column Chromatography**

The crude **Indole-4-carboxaldehyde** can be purified by silica gel column chromatography.[4]

#### Procedure:

- Prepare a slurry of silica gel in methylene chloride and pack it into a chromatography column.
- Dissolve the crude product in a minimal amount of methylene chloride.
- Load the dissolved crude product onto the top of the silica gel column.
- Elute the column with methylene chloride.
- Collect the fractions containing the purified product, as monitored by TLC.
- Combine the pure fractions and concentrate them in vacuo to yield Indole-4carboxaldehyde as a white powder.





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Workflow for the synthesis and purification of **Indole-4-carboxaldehyde**.

## **Biological Activity and Signaling Pathways**

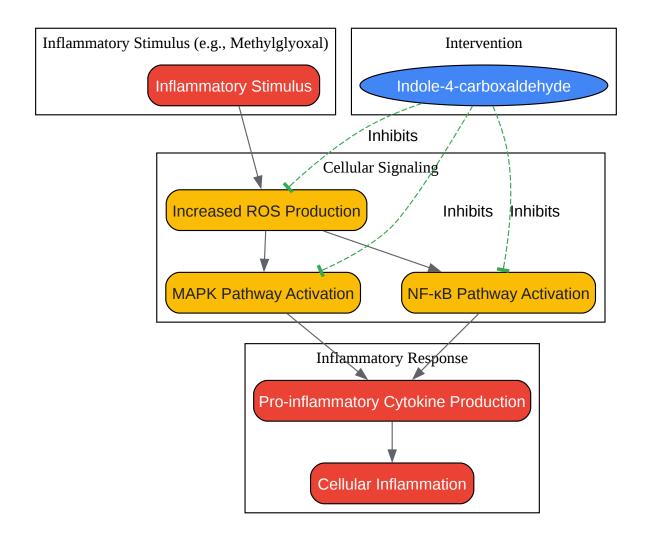
**Indole-4-carboxaldehyde** has been identified as a bioactive molecule with potential therapeutic applications. It is a key intermediate in the synthesis of various pharmaceutical agents, including those with anti-cancer and anti-inflammatory properties.[2]

#### **Anti-inflammatory and Antioxidant Effects**

Research has shown that **Indole-4-carboxaldehyde** can attenuate methylglyoxal-induced hepatic inflammation.[6] While the precise signaling pathways are still under investigation, indole derivatives are known to modulate key inflammatory and oxidative stress pathways, such as the NF-kB and MAPK signaling cascades.

The proposed mechanism involves the inhibition of pro-inflammatory cytokine production and a reduction in oxidative stress, potentially through the scavenging of reactive oxygen species (ROS) and modulation of antioxidant enzyme expression.





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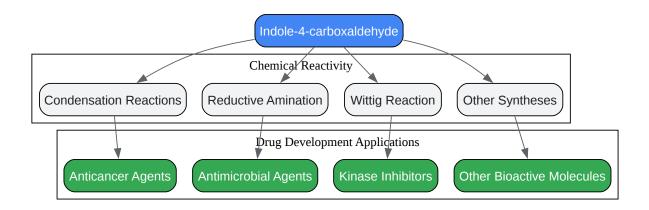
Putative signaling pathway for the anti-inflammatory action of **Indole-4-carboxaldehyde**.

## **Applications in Drug Discovery and Development**

**Indole-4-carboxaldehyde**'s versatile reactivity makes it an invaluable starting material for the synthesis of a wide array of more complex molecules. Its aldehyde functional group readily participates in reactions such as condensations, reductive aminations, and Wittig reactions, allowing for the introduction of diverse functionalities. This has led to its use in the preparation of:



- Antitumor agents: The indole nucleus is a common feature in many anticancer compounds.
- Antimicrobial compounds: Derivatives of Indole-4-carboxaldehyde have shown promise in combating various pathogens.
- Aurora kinase inhibitors: These are a class of drugs that target enzymes involved in cell division and are being investigated for cancer therapy.[1]
- Inhibitors of cell division in E. coli.[1]



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Logical relationship of Indole-4-carboxaldehyde's reactivity to its applications.

#### Conclusion

**Indole-4-carboxaldehyde** is a compound of considerable interest to the scientific community, particularly those involved in synthetic chemistry and drug discovery. Its well-defined physical and chemical properties, coupled with its versatile reactivity, make it a valuable tool for the synthesis of a diverse range of biologically active molecules. Further research into its precise mechanisms of action and the development of novel derivatives holds significant promise for the future of medicine and materials science.



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